Introduction: Navigating the Nuances of "Methyl Glutamate"

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Compound of Interest

Compound Name:	*4-Amino-5-methoxy-5-oxopentanoic acid*
CAS No.:	*65414-79-1*
Cat. No.:	*B13392993*

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The term "methyl glutamate" is a general descriptor for a class of molecules derived from glutamic acid, a fundamental amino acid. This ambiguity necessitates a precise understanding of the specific molecular structure in question, as the position of the methyl group dramatically alters the compound's physical, chemical, and biological properties. This guide provides a detailed exploration of the core methyl glutamate derivatives, focusing on N-methyl-L-glutamic acid and the isomeric L-glutamic acid methyl esters. We will also briefly touch upon side-chain methylated variants.

For the drug development professional or the research scientist, a clear differentiation between these compounds is critical. N-methylation can enhance proteolytic stability and membrane permeability in peptide-based drugs, while esterification of the carboxyl groups is a common strategy for protecting reactive sites during peptide synthesis.[1][2][3] This guide is structured to provide a comprehensive overview of these key derivatives, offering insights into their properties, synthesis, and handling.

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Part 1: N-Methyl-L-Glutamic Acid - The Metabolic Intermediate

N-Methyl-L-glutamic acid is a derivative of L-glutamic acid where a methyl group is attached to the α-amino nitrogen.[4][5] This modification precludes its direct involvement in peptide bond formation via ribosomal synthesis, classifying it as a non-proteinogenic amino acid.[4] Its primary significance lies in its role as a key intermediate in the microbial metabolism of one-carbon compounds like methylamine.[2][3][4]

Molecular Structure and Identification

The systematic IUPAC name for this compound is (2S)-2-(methylamino)pentanedioic acid.[4][6] It exists in a zwitterionic form in the solid state and in neutral aqueous solutions, with a protonated amino group and deprotonated carboxyl groups.[7]

Diagram 1: Chemical Structure of N-Methyl-L-Glutamic Acid

Caption: Structures of α- and γ-methyl esters of L-glutamic acid.

Physical and Chemical Properties

The properties of the methyl esters differ significantly from their N-methylated counterpart. L-Glutamic acid 5-methyl ester, for instance, is a white solid with a defined melting point. [8]Its solubility has been systematically studied in various organic solvents. [9] Table 2: Physical and Chemical Properties of L-Glutamic Acid 5-Methyl Ester

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Property	Value	Source(s)
Molecular Formula	$C_6H_{11}NO_4$	[8][10]
Molar Mass	161.16 g/mol	[8][10]
Appearance	White Powder/Solid	[8]
Melting Point	182 °C (decomposes)	[8][10]
Solubility (at 298.15 K)	Highest in water (0.0426 mole fraction), low in solvents like acetonitrile (0.000034) and dichloromethane (0.000024).	[9]
CAS Number	1499-55-4	[8][10]

Stability and Degradation Pathways

The chemical stability of glutamic acid methyl esters is a critical consideration for their use in synthesis and as potential prodrugs. [1]The primary degradation pathways are ester hydrolysis and intramolecular cyclization.

- Ester Hydrolysis: The methyl ester group is susceptible to both acid- and base-catalyzed hydrolysis, which cleaves the ester to yield methanol and glutamic acid. [1]* Intramolecular Cyclization: Like glutamic acid itself, the methyl esters can undergo intramolecular cyclization to form a pyroglutamic acid derivative (5-oxoproline). This reaction is often accelerated by heat. [1]

Diagram 3: Degradation Pathways of L-Glutamic Acid α-Methyl Ester

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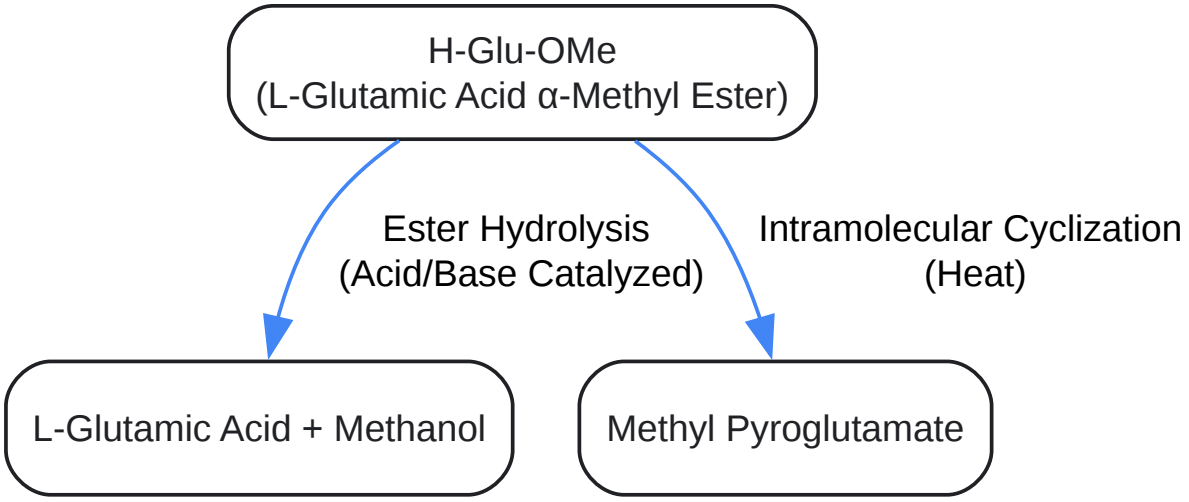

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Caption: Primary degradation pathways for L-Glutamic acid α-methyl ester. [1]

Part 3: Other Methylated Glutamate Isomers

Beyond N-methylation and esterification, methylation can also occur on the glutamate side chain. These isomers, such as 3-methyl glutamate and 4-methyl-L-glutamate, are found in nature and are of interest in the study of nonribosomal lipopeptide antibiotics like daptomycin. [11][12][13]The specific stereochemistry of these side-chain methyl groups is crucial for the biological activity of the parent molecule. [11]

Part 4: Experimental Protocols

Synthesis of Methyl Glutamate Derivatives

A. Chemical Synthesis of N-Methylated Amino Acids: Chemical synthesis of N-methylated amino acids often faces challenges such as incomplete stereoselectivity and over-alkylation. [2][3]Common strategies include:

- Reductive Amination: This involves the reaction of an amino acid with formaldehyde to form a Schiff base, which is then reduced to the N-methyl derivative.
- Reductive Ring Opening of 5-Oxazolidinones: This method provides good stereocontrol. [2][3][7]3. Use of Methylating Reagents: Direct methylation using reagents like methyl iodide can be employed, though it risks dimethylation. [2][3] B. Esterification of L-Glutamic Acid

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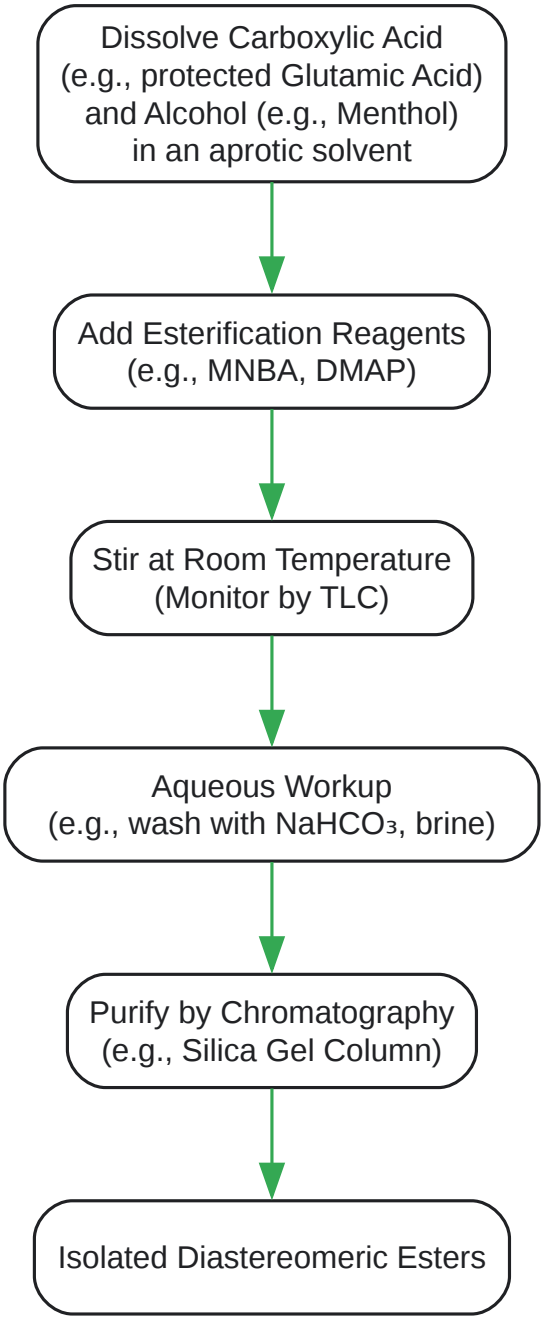
(Shiina Esterification Example): This protocol outlines a method for the esterification of a carboxylic acid, which can be adapted for glutamic acid derivatives using an activating agent like 2-methyl-6-nitrobenzoic anhydride (MNBA). [14]

Diagram 4: General Workflow for Esterification



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Caption: General workflow for Shiina esterification. [14]

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Step-by-Step Protocol:

- Preparation: In a clean, dry flask under an inert atmosphere, dissolve the N-protected glutamic acid derivative and the desired alcohol (e.g., L-(-)-menthol for chiral resolution) in a suitable aprotic solvent (e.g., dichloromethane). [14]2. Reagent Addition: Add the esterification reagents. For the Shiina esterification, this would involve adding 2-methyl-6-nitrobenzoic anhydride (MNBA) and a catalytic amount of an amine base like 4-dimethylaminopyridine (DMAP). [14]3. Reaction: Allow the mixture to stir at room temperature. Monitor the progress of the reaction using an appropriate technique, such as thin-layer chromatography (TLC).

- Workup: Once the reaction is complete, quench the reaction mixture and perform an aqueous workup. This typically involves washing the organic layer sequentially with a mild base (e.g., saturated sodium bicarbonate solution) to remove unreacted acid and anhydride, followed by a wash with brine.

- Purification: Dry the organic layer over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude product is then purified, typically by silica gel column chromatography or preparative HPLC, to isolate the desired ester product(s). [14]

Analysis by Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique for the analysis of amino acids and their derivatives.

Step-by-Step Protocol:

- Sample Preparation: Prepare samples by accurately weighing and dissolving them in a suitable solvent. For biological samples (e.g., serum, cell culture media), a protein precipitation step (e.g., with methanol or acetonitrile) followed by centrifugation is necessary to remove larger molecules.

- Chromatographic Separation:

  - Column: Use a column suitable for polar analytes, such as a reversed-phase C18 column with an aqueous mobile phase or a HILIC (Hydrophilic Interaction Liquid Chromatography)

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column.

- Mobile Phase: A common mobile phase system consists of two solvents: (A) water with a small amount of acid (e.g., 0.1% formic acid) and (B) an organic solvent like acetonitrile or methanol with 0.1% formic acid. [15] * Gradient: A gradient elution is typically used, starting with a high percentage of the aqueous mobile phase and gradually increasing the percentage of the organic mobile phase to elute compounds of increasing hydrophobicity. [15]3. Mass Spectrometry Detection:

- Ionization: Use electrospray ionization (ESI) in positive mode, as the amino groups are readily protonated.

- Detection: Monitor for the specific mass-to-charge ratio (m/z) of the protonated methyl glutamate derivative ($[M+H]^+$). For quantitative analysis, tandem mass spectrometry (MS/MS) is used in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.

Part 5: Safety, Handling, and Storage

Proper handling and storage are paramount to ensure the integrity of methyl glutamate derivatives and the safety of laboratory personnel.

Table 3: General Safety and Handling Recommendations

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Parameter	Recommendation	Rationale	Source(s)
Personal Protective Equipment (PPE)	Wear safety glasses with side shields (or goggles), protective gloves, and a lab coat.	To prevent eye and skin contact.	[8][16]
Handling	Handle in a well-ventilated area. Avoid creating dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	To minimize exposure and inhalation risk.	[8][17]
Storage Temperature	2-8°C (Refrigerated).	To slow down potential degradation reactions like hydrolysis and cyclization.	[1][8][17]
Storage Atmosphere	Store in a tightly sealed container, potentially under an inert atmosphere (e.g., nitrogen or argon).	To protect from moisture and atmospheric oxygen, which can promote degradation.	[1]
Incompatibilities	Keep away from strong oxidizing agents.	To prevent hazardous chemical reactions.	[17]
Disposal	Dispose of waste in accordance with federal, state, and local environmental control regulations.	To ensure safe and compliant disposal of chemical waste.	[16]

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Stability Considerations: The long-term stability of amino acids and their derivatives is a critical factor, especially for samples stored for retrospective analysis. Studies have shown that even at -80°C, concentrations of some amino acids can change over time. [18]Glutamate levels, in particular, can be affected by the deamidation of glutamine during storage. [18]For derivatives like H-Glu-OMe, storage at refrigerated temperatures (2-8°C) in a dry, inert atmosphere is crucial to minimize degradation. [1]

Conclusion

This guide has detailed the distinct properties, applications, and handling requirements for the primary forms of methyl glutamate. For the researcher in neuroscience or the medicinal chemist designing novel peptidomimetics, a precise understanding of whether one is working with N-methyl-L-glutamic acid, a glutamic acid methyl ester, or a side-chain methylated analog is fundamental. By leveraging the data and protocols presented herein, scientists and developers can make more informed decisions in their experimental design, ensuring the integrity of their materials and the validity of their results.

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